

# Synthesis of 2-Ethyl-4-methylpentan-1-ol: A Preliminary Technical Guide

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## Compound of Interest

Compound Name: 2-Ethyl-4-methylpentan-1-ol

Cat. No.: B1200053

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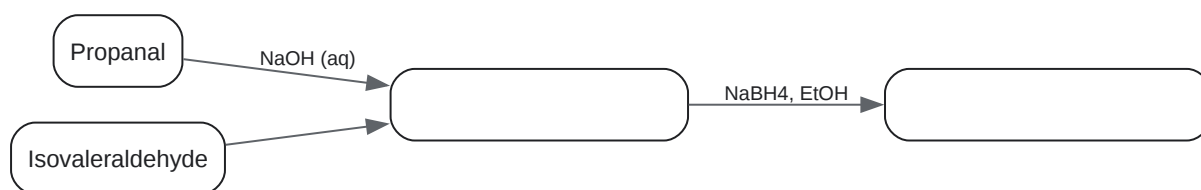
For Researchers, Scientists, and Drug Development Professionals

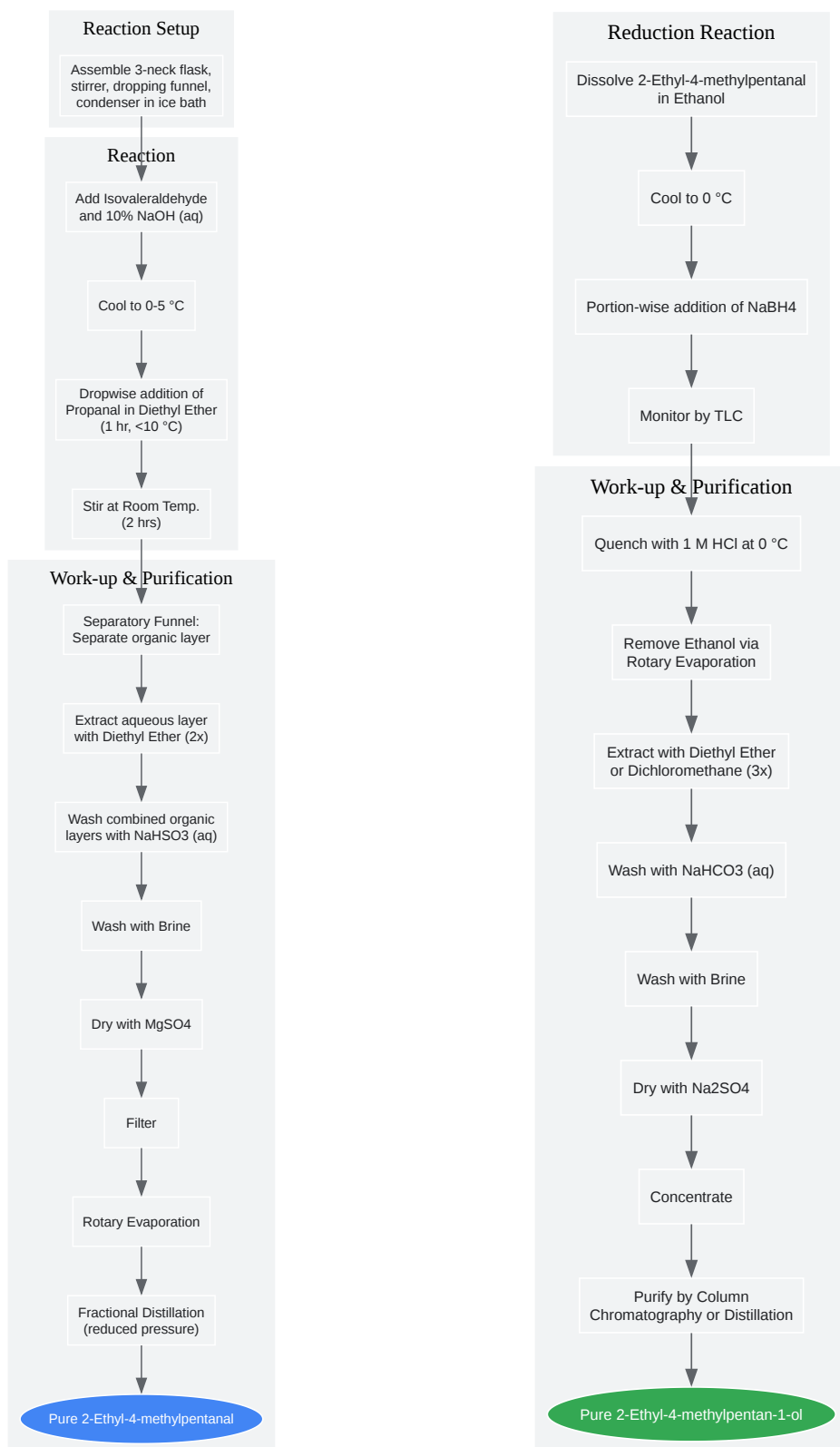
This technical guide provides a comprehensive overview of the preliminary studies into the synthesis of **2-Ethyl-4-methylpentan-1-ol**. This document outlines a two-step synthetic pathway, commencing with a base-catalyzed crossed aldol condensation to form the intermediate aldehyde, 2-Ethyl-4-methylpentanal, followed by its reduction to the target primary alcohol. Detailed experimental protocols, quantitative data summarization, and process visualizations are provided to support research and development in this area.

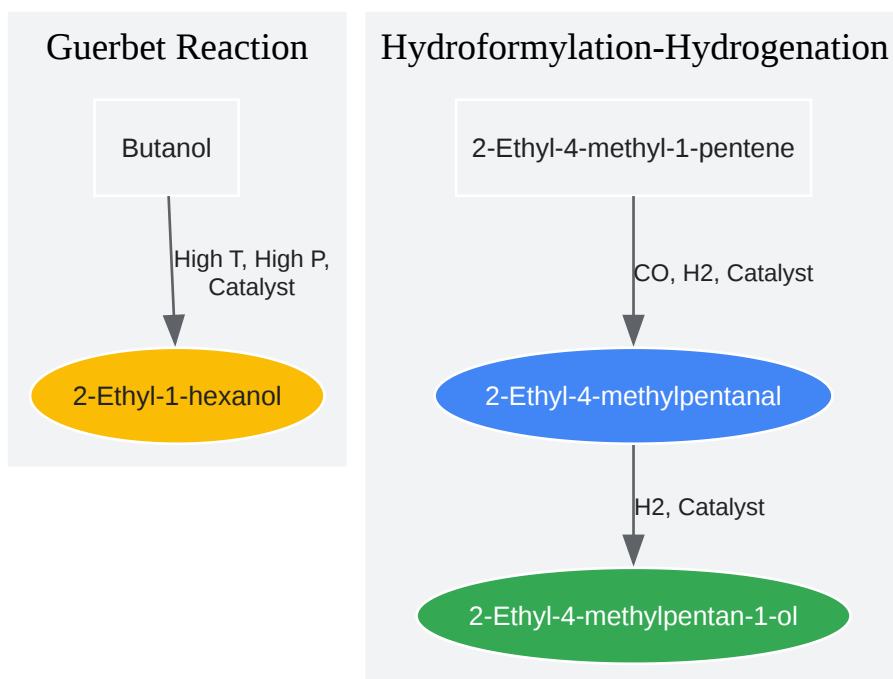
## Synthetic Pathway Overview

The synthesis of **2-Ethyl-4-methylpentan-1-ol** is achieved through a two-step process:

- Step 1: Crossed Aldol Condensation. Propanal and isovaleraldehyde (3-methylbutanal) undergo a base-catalyzed crossed aldol condensation to yield 2-Ethyl-4-methylpentanal.<sup>[1]</sup>
- Step 2: Reduction. The resulting aldehyde is then reduced to the corresponding primary alcohol, **2-Ethyl-4-methylpentan-1-ol**, using a mild reducing agent such as sodium borohydride.







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## References

- 1. [pubs.rsc.org](https://pubs.rsc.org) [[pubs.rsc.org](https://pubs.rsc.org)]
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